

Essential Safety and Logistical Information for Handling R-96544

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: R-96544

Cat. No.: B15618533

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For researchers, scientists, and drug development professionals working with **R-96544**, a potent and selective 5-HT_{2A} antagonist, adherence to strict safety protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound in a laboratory setting.

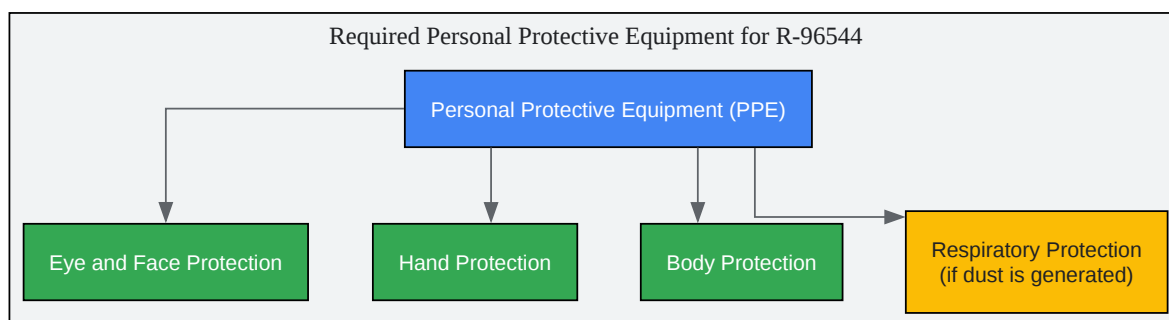
Physicochemical and Safety Data

A summary of the key quantitative data for **R-96544** hydrochloride is provided in the table below for easy reference. This information is critical for risk assessment and the implementation of appropriate safety measures.

Property	Value	Reference
Molecular Formula	$C_{22}H_{29}NO_3 \cdot HCl$	
Molecular Weight	391.94 g/mol	
Purity	≥98%	
Solubility	Soluble to 100 mM in water and DMSO	
Storage	Store at room temperature.	

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **R-96544** to minimize exposure and ensure personal safety.



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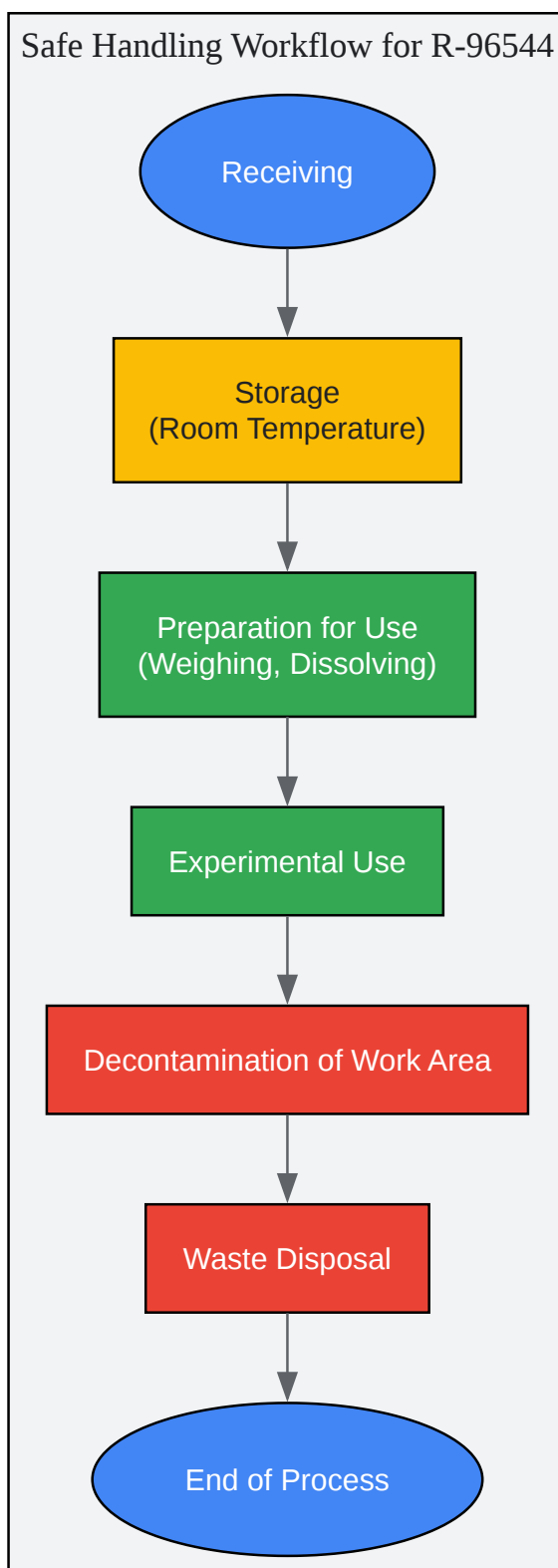
Caption: Required Personal Protective Equipment for handling **R-96544**.

- **Eye and Face Protection:** Chemical safety glasses or goggles are required. Use a face shield if there is a risk of splashing.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves should be inspected before use and replaced if damaged.

- **Body Protection:** A laboratory coat or gown should be worn. Ensure it is buttoned and sleeves are down.
- **Respiratory Protection:** If handling the solid form and there is a risk of dust generation, a NIOSH-approved respirator is recommended.

Operational Plan: A Step-by-Step Workflow for Handling R-96544

This workflow outlines the key procedural steps for the safe handling of **R-96544** from receipt to disposal.



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Caption: Step-by-step workflow for the safe handling of **R-96544**.

Experimental Protocols

- Receiving: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store the compound at room temperature in a dry, well-ventilated area, away from incompatible materials.
- Preparation for Use:
 - Handle the compound in a designated area, such as a chemical fume hood, especially when dealing with the solid form to avoid inhalation of dust.
 - When preparing solutions, add the solid to the solvent slowly. As **R-96544** hydrochloride is soluble in water and DMSO, these are appropriate solvents.
- Experimental Use:
 - Always wear the appropriate PPE.
 - Avoid direct contact with skin, eyes, and clothing.
 - Prevent the formation of dust and aerosols.
- Decontamination: After handling, thoroughly clean the work area and any equipment used.
- Waste Disposal: All waste materials contaminated with **R-96544** should be treated as chemical waste and disposed of according to the disposal plan.

Emergency Procedures

In the event of an exposure or spill, follow these immediate first aid measures.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Disposal Plan

Proper disposal of **R-96544** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Step-by-Step Disposal Guidance:

- Segregation:
 - Collect all waste contaminated with **R-96544**, including unused solid compound, solutions, and contaminated labware (e.g., pipette tips, tubes, gloves), in a designated, clearly labeled, and sealed hazardous waste container.
 - Do not mix this waste with other waste streams unless compatible.
- Container Labeling:
 - Label the hazardous waste container with "Hazardous Waste," the full chemical name ("**R-96544** hydrochloride"), and any other information required by your institution's Environmental Health and Safety (EHS) department.
- Storage of Waste:

- Store the sealed waste container in a designated satellite accumulation area until it is collected by EHS or a licensed hazardous waste disposal contractor.
- Disposal Method:
 - The disposal of chemical waste must be handled by a licensed professional waste disposal service. Do not dispose of **R-96544** down the drain or in the regular trash.
 - Contact your institution's EHS department to arrange for the pickup and disposal of the chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal.
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling R-96544]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15618533/docs#essential-safety-and-logistical-information-for-handling-r-96544\]](https://www.benchchem.com/product/b15618533/docs#essential-safety-and-logistical-information-for-handling-r-96544)

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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